

# 3-Amino-5-bromopyridine-2-carboxamide: A Technical Safety and Hazard Guide

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## Compound of Interest

**Compound Name:** 3-Amino-5-bromopyridine-2-carboxamide

**Cat. No.:** B112891

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**Disclaimer:** This document provides a summary of available safety and hazard information for **3-Amino-5-bromopyridine-2-carboxamide** and structurally related compounds. No specific safety and toxicity studies for **3-Amino-5-bromopyridine-2-carboxamide** have been identified in the public domain. The information presented herein is extrapolated from data on similar chemical structures and should be used as a guide for preliminary hazard assessment and safe handling procedures. All laboratory work should be conducted by trained professionals under appropriate safety protocols.

## Executive Summary

**3-Amino-5-bromopyridine-2-carboxamide** is a substituted pyridine derivative. While specific safety data for this compound is not readily available, analysis of structurally similar compounds, such as 3-Amino-5-bromopyridine and its derivatives, indicates potential hazards including acute oral toxicity, skin irritation, serious eye irritation, and respiratory tract irritation. This guide summarizes the known safety information for these related compounds to inform on the potential risks associated with **3-Amino-5-bromopyridine-2-carboxamide** and to provide guidance on appropriate handling and safety precautions.

## Hazard Identification and Classification

Based on the GHS classifications of structurally related compounds, **3-Amino-5-bromopyridine-2-carboxamide** should be handled as a hazardous substance. The primary hazards are anticipated to be:

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Corrosion/Irritation: Causes skin irritation.
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

## GHS Hazard Summary for Related Compounds

The following table summarizes the GHS hazard classifications for compounds structurally similar to **3-Amino-5-bromopyridine-2-carboxamide**.

Hazard Class	Hazard Category	Signal Word	Hazard Statement	Reference Compounds
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed	3-Amino-5-bromopyridine, 2-Amino-5-bromopyridine
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation	3-Amino-5-bromopyridine, 2-Amino-5-bromopyridine
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation	3-Amino-5-bromopyridine, 2-Amino-5-bromopyridine
Specific target organ toxicity — single exposure	Category 3	Warning	H335: May cause respiratory irritation	3-Amino-5-bromopyridine, 2-Amino-5-bromopyridine

Data extrapolated from available safety data sheets for the referenced compounds.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Physical and Chemical Properties

Limited experimental data is available for the physical and chemical properties of **3-Amino-5-bromopyridine-2-carboxamide**. The table below lists properties for related compounds.

Property	3-Amino-5-bromopyridine	3-Amino-5-bromopyridine-2-carboxylic acid
Molecular Formula	C <sub>5</sub> H <sub>5</sub> BrN <sub>2</sub>	C <sub>6</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>2</sub>
Molecular Weight	173.01 g/mol	217.02 g/mol
Appearance	Brown solid	Not specified
Melting Point	62 - 65 °C	Not specified
Solubility	No data available	No data available

Source: PubChem and commercial supplier safety data sheets.[\[1\]](#)[\[5\]](#)[\[6\]](#)

## Experimental Protocols

As no specific toxicological studies for **3-Amino-5-bromopyridine-2-carboxamide** are available, this section outlines general experimental protocols for assessing the key anticipated hazards, based on OECD guidelines.

## Representative Protocol: Acute Oral Toxicity (OECD 423)

A standardized protocol for assessing acute oral toxicity would involve the following steps:

- Animal Model: Typically, rats or mice of a single sex are used.
- Dosage: A stepwise procedure is used with a starting dose of 300 mg/kg body weight.
- Administration: The test substance is administered orally by gavage.
- Observation: Animals are observed for signs of toxicity and mortality for up to 14 days.
- Endpoint: The outcome is the determination of a GHS category for acute oral toxicity.

## Representative Protocol: In Vitro Skin Irritation (OECD 439)

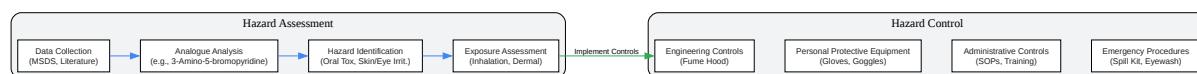
An in vitro protocol for assessing skin irritation would follow these general steps:

- Test System: A reconstructed human epidermis model is used.
- Application: The test substance is applied topically to the skin tissue model.
- Incubation: The treated tissue is incubated for a defined period.
- Viability Assessment: Cell viability is measured using a colorimetric assay (e.g., MTT assay).
- Endpoint: A reduction in cell viability below a certain threshold indicates skin irritation potential.

## Signalling Pathways and Workflows

### Hazard Assessment and Control Workflow

The following diagram illustrates a logical workflow for assessing and controlling the hazards associated with a novel chemical like **3-Amino-5-bromopyridine-2-carboxamide**.

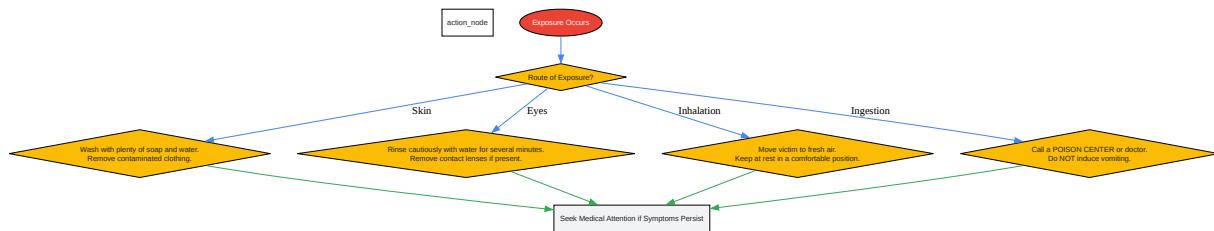


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Caption: A logical workflow for chemical hazard assessment and control.

## First Aid Decision Pathway for Exposure

This diagram outlines the decision-making process for providing first aid in the event of an exposure.



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Caption: A decision pathway for first aid following chemical exposure.

## Safe Handling and Storage

Given the anticipated hazards, the following handling and storage procedures are recommended.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[5]
- Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.[5]
- Respiratory Protection: Use in a well-ventilated area or with local exhaust ventilation (fume hood). If dusts are generated, a NIOSH-approved respirator may be necessary.[7]

## Handling

- Avoid contact with skin, eyes, and clothing.[5]
- Avoid breathing dust.
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke in handling areas.[7]

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[5]

## First Aid Measures

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[5]
- In case of skin contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[5]
- If inhaled: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[5]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[5]

## Stability and Reactivity

- Reactivity: No specific data available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No specific data available.
- Conditions to Avoid: Incompatible materials, dust generation, excess heat.

- Incompatible Materials: Strong oxidizing agents, strong acids.[\[5\]](#)
- Hazardous Decomposition Products: Carbon oxides, nitrogen oxides, hydrogen bromide.

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